

N-Benzylcyclohexylamine hydrochloride safety and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Benzylcyclohexylamine
hydrochloride*

Cat. No.: *B3060092*

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **N-Benzylcyclohexylamine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling protocols for **N-Benzylcyclohexylamine hydrochloride**, a compound utilized in various research and forensic applications. Due to its classification as an arylcyclohexylamine and its identification as a cutting agent in illicit substances, a thorough understanding of its properties and associated hazards is imperative for safe laboratory practice.^{[1][2]}

Chemical and Physical Properties

A foundational aspect of safe handling is a clear understanding of the compound's physical and chemical characteristics. This data is crucial for appropriate storage, handling, and emergency response planning.

Table 1: Physical and Chemical Properties of **N-Benzylcyclohexylamine Hydrochloride**

| Property | Value | Source |
|---------------------|--|--------|
| CAS Number | 16350-96-2 | [1] |
| Molecular Formula | C13H20ClN | [2] |
| Molecular Weight | 225.76 g/mol | [3] |
| Appearance | Neat solid | [1] |
| Melting Point | 252-253 °C | [2][4] |
| Solubility | Soluble in Acetonitrile, Chloroform, and Methanol. | [4] |
| Storage Temperature | -20°C | [5] |
| Stability | ≥ 4 years when stored properly. | [6] |

Hazard Identification and Classification

N-Benzylcyclohexylamine hydrochloride is classified as a hazardous substance. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating these hazards.

Table 2: GHS Hazard Classification for **N-Benzylcyclohexylamine Hydrochloride**

| Hazard Class | Category | Hazard Statement | Pictogram | Signal Word |
|---|----------|--|-----------|-------------|
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed | GHS07 | Warning |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation | GHS07 | Warning |
| Serious Eye Damage/Eye Irritation | 2 | H319: Causes serious eye irritation | GHS07 | Warning |
| Specific Target Organ Toxicity, Single Exposure | 3 | H335: May cause respiratory irritation | GHS07 | Warning |

Source: Aggregated data from multiple Safety Data Sheets.

Safety and Handling Procedures

Adherence to strict safety protocols is mandatory when working with **N-Benzylcyclohexylamine hydrochloride** to minimize exposure and mitigate risks.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound.

Table 3: Recommended Personal Protective Equipment

| Protection Type | Specification |
|------------------------|---|
| Eye/Face Protection | Chemical safety goggles or face shield. |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber), lab coat. |
| Respiratory Protection | Use in a well-ventilated area or with a fume hood. If ventilation is inadequate, use a NIOSH-approved respirator. |

Engineering Controls

Engineering controls are the most effective means of minimizing exposure.

- Ventilation: Always handle **N-Benzylcyclohexylamine hydrochloride** in a certified chemical fume hood.
- Eyewash Stations and Safety Showers: Ensure that emergency eyewash stations and safety showers are readily accessible in the immediate work area.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents. The recommended storage temperature is -20°C.[\[5\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Table 4: First Aid Measures for **N-Benzylcyclohexylamine Hydrochloride** Exposure

| Exposure Route | First Aid Procedure |
|----------------|---|
| Inhalation | Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. |
| Skin Contact | Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. |

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate the area.
- Ventilate the area of the spill.
- Wear appropriate personal protective equipment (PPE).
- Contain the spill. Use a non-combustible absorbent material (e.g., sand, earth, vermiculite) to clean up the spill.
- Collect the absorbed material into a suitable container for disposal.
- Clean the spill area thoroughly with a suitable decontaminating solution.

- Dispose of the waste in accordance with local, state, and federal regulations.

Toxicological Information and Experimental Protocols

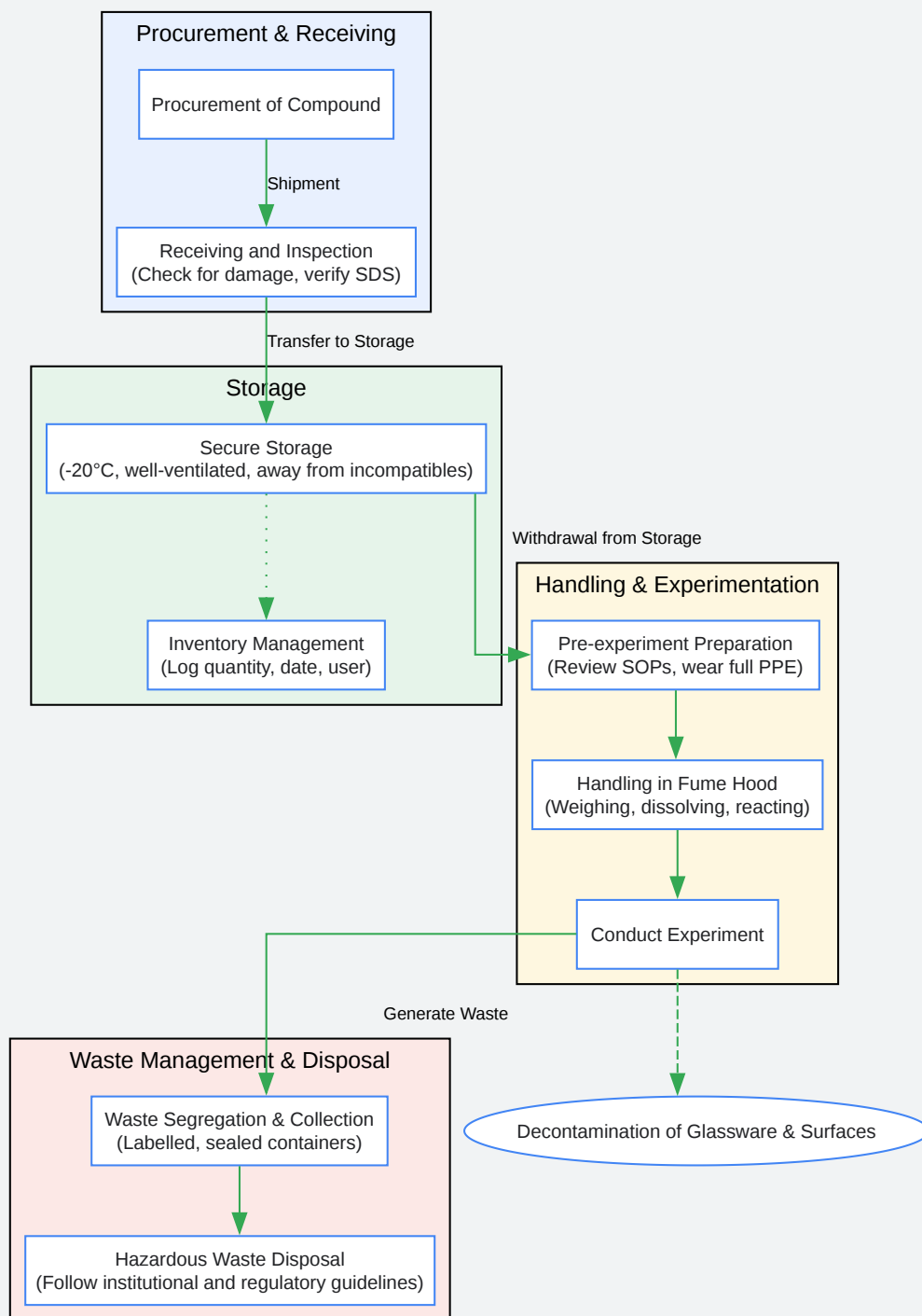
A comprehensive review of publicly available literature and safety data sheets indicates that the toxicological properties of **N-Benzylcyclohexylamine hydrochloride** have not been thoroughly investigated. There is a notable absence of detailed experimental studies, including LD50 values, metabolic pathways, and mechanisms of toxicity. This lack of data underscores the importance of handling this compound with extreme caution and treating it as a substance with significant unknown hazards.

It is imperative for researchers to understand that the absence of comprehensive toxicological data does not imply that the substance is safe. All handling and experimental procedures should be designed with a high degree of caution, assuming a significant potential for toxicity.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **N-Benzylcyclohexylamine hydrochloride** from procurement to disposal.

Safe Handling Workflow for N-Benzylcyclohexylamine Hydrochloride

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. N-benzylcyclohexanamine.hydrochloride | 16350-96-2 [chemicalbook.com]
- 3. Benzenemethanamine, N-cyclohexyl-, hydrochloride | C13H20ClN | CID 204462 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. N-benzylcyclohexanamine.hydrochloride CAS#: 16350-96-2 [m.chemicalbook.com]
- 5. N-Benzylcyclohexylamine (hydrochloride) 40410 from Cayman Chemical | Labcompare.com [labcompare.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [N-Benzylcyclohexylamine hydrochloride safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3060092#n-benzylcyclohexylamine-hydrochloride-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com